

# Personal protective equipment for handling 5-(Phenylethynyl)furan-2-carboxylic acid

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## Compound of Interest

Compound Name: 5-(Phenylethynyl)furan-2-carboxylic acid

Cat. No.: B142898

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## Essential Safety and Handling Guide for 5-(Phenylethynyl)furan-2-carboxylic acid

Disclaimer: No specific Safety Data Sheet (SDS) for **5-(Phenylethynyl)furan-2-carboxylic acid** (CAS No. 130423-83-5) was publicly available at the time of this writing. The following guidance is a synthesis of information from SDSs of structurally related compounds, including furan, 2-furancarboxylic acid, and other carboxylic acids. It is imperative to consult the direct supplier for a compound-specific SDS before handling and to conduct a thorough risk assessment. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals, offering procedural guidance for safe handling and disposal.

## Hazard Identification and Immediate Precautions

**5-(Phenylethynyl)furan-2-carboxylic acid** is classified as an irritant.[1] Based on data from similar compounds, it is presumed to cause skin, eye, and respiratory tract irritation.[2][3][4] As a powdered substance, it may form combustible dust concentrations in the air.[3] All personnel must be fully aware of the potential hazards before working with this compound.

Key Hazards:

- Skin Irritation: May cause skin irritation upon contact.[2]

- **Serious Eye Damage/Irritation:** Poses a risk of serious eye irritation or damage.[\[2\]](#)[\[5\]](#)
- **Respiratory Tract Irritation:** Inhalation of dust may cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Flammability:** While the flash point is high (202.4 °C), furan-containing compounds can be flammable.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **5-(Phenylethynyl)furan-2-carboxylic acid**.

Protection Type	Equipment Specification	Purpose & Notes
Eye / Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against dust particles and splashes. <a href="#">[2]</a> <a href="#">[9]</a>
Skin / Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat.	Handle with gloves at all times. Impervious clothing should be worn to prevent skin contact. <a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Respiratory	NIOSH/MSHA or EN 149 approved respirator.	Required when handling large quantities, if dust is generated, or if ventilation is inadequate. A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a>

## Operational Plan: Step-by-Step Handling Protocol

Safe handling requires a controlled environment and methodical procedures. Always work within a certified chemical fume hood to ensure adequate ventilation.[\[3\]](#)[\[9\]](#)

- **Preparation & Handling:**

- Designate Area: Before starting, designate a specific area within a chemical fume hood for handling the compound.[\[2\]](#)[\[3\]](#)
- Don PPE: Put on all required PPE as specified in the table above.[\[3\]](#)
- Minimize Dust: When weighing or transferring the solid, perform the task slowly and carefully to minimize dust generation.[\[2\]](#)
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[2\]](#)
- Grounding: For procedures with a risk of generating static electricity, ensure all equipment is properly grounded.[\[6\]](#)[\[7\]](#)[\[12\]](#)
- Storage:
  - When not in use, store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[6\]](#)[\[12\]](#)
  - Keep it away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[6\]](#)[\[13\]](#)
  - Protect from light.[\[6\]](#)
- First-Aid Measures:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)[\[13\]](#)
  - Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical advice if skin irritation persists.[\[2\]](#)[\[7\]](#)
  - Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Contact a physician if you feel unwell.[\[2\]](#)[\[7\]](#)

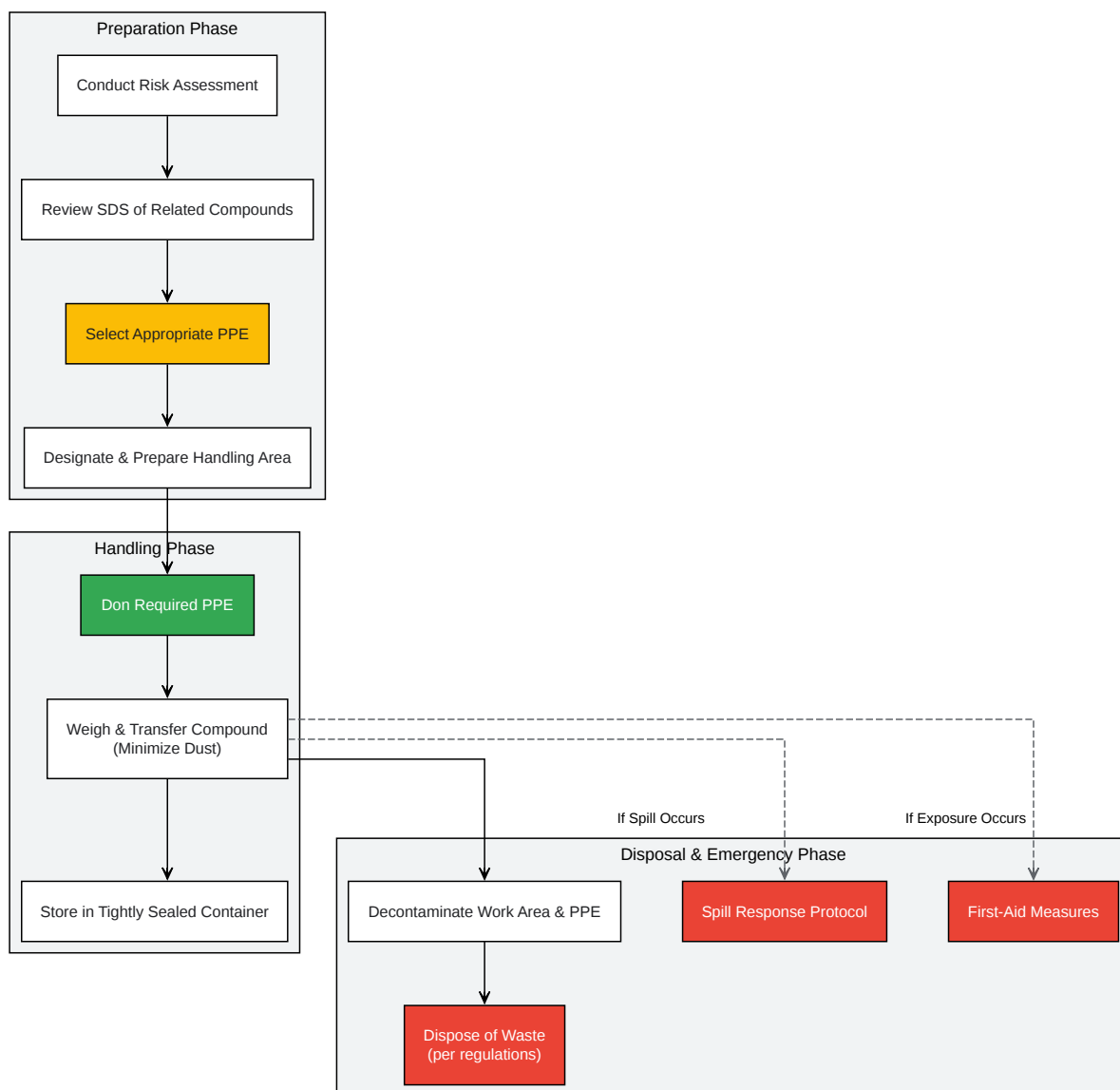
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Get medical attention if symptoms occur.[\[2\]](#)[\[13\]](#)

## Disposal Plan

Proper containment and disposal are crucial to prevent environmental contamination and further exposure.

- Spill Response Protocol:
  - Evacuate & Ventilate: Alert others in the area and ensure the space is well-ventilated.[\[2\]](#)
  - Don PPE: Wear all required PPE, including respiratory protection.[\[2\]](#)
  - Contain Spill: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[2\]](#)[\[6\]](#)[\[7\]](#)
  - Clean-Up: For dry spills, gently sweep up or vacuum the material and place it into a suitable, labeled, and closed container for disposal.[\[2\]](#)
  - Decontaminate: Clean the spill area thoroughly once the material has been collected.[\[9\]](#)
- Waste Disposal Protocol:
  - Chemical Waste: Dispose of **5-(Phenylethynyl)furan-2-carboxylic acid** and any contaminated materials in a designated hazardous waste container.[\[2\]](#)
  - Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be considered contaminated and disposed of as hazardous waste.[\[2\]](#)[\[3\]](#)
  - Regulatory Compliance: All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[\[2\]](#)[\[8\]](#)[\[9\]](#) The compound may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[9\]](#)

## Safety Workflow



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